

Tzd18 Treatment for Apoptosis Induction: Application Notes and Protocols

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Compound of Interest

Compound Name: Tzd18
Cat. No.: B15544380

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These application notes provide a comprehensive overview of **Tzd18**, a dual peroxisome proliferator-activated receptor (PPAR) alpha/gamma ligand, and its application in inducing apoptosis in cancer cells. This document includes quantitative data on treatment duration, detailed experimental protocols for assessing apoptosis, and diagrams of the associated signaling pathways and experimental workflows.

Introduction

Tzd18 has been identified as a potent inducer of apoptosis in various cancer cell lines, including those from leukemia, glioblastoma, and breast cancer.[1][2][3] Its mechanism of action is multifaceted, primarily involving the induction of the endoplasmic reticulum (ER) stress response and the activation of stress-sensitive mitogen-activated protein kinase (MAPK) pathways.[1] Understanding the optimal treatment duration and concentration of **Tzd18** is critical for effectively inducing apoptosis in a research setting.

Data Presentation: Tzd18 Treatment Duration and Apoptosis Induction

The following table summarizes the effective concentrations and treatment durations of **Tzd18** for inducing apoptosis in different human cancer cell lines, as reported in the literature.

Cell Line	Cancer Type	Tzd18 Concentration (µM)	Treatment Duration	Key Apoptotic Events Observed	Reference
SD1	Philadelphia chromosome-positive lymphoblastic leukemia	10, 20	Time-dependent (up to 4 days)	Increased apoptosis (TUNEL, Cell Death ELISA), Caspase-9 and Caspase-8 activation	[2]
BV173	Philadelphia chromosome-positive lymphoblastic leukemia	10, 20	Up to 4 days	Significant apoptosis, Caspase-9 and Caspase-8 activation	[2]
Sup B-15	Philadelphia chromosome-positive lymphoblastic leukemia	10, 20	Up to 4 days	Least sensitive to Tzd18-induced apoptosis	[2]
MCF-7	Breast Cancer	Not specified	Not specified	Induction of ER stress, upregulation of CHOP, DR5, Bax, Bak	[1]
MDA-MB-231	Breast Cancer	Not specified	Not specified	Induction of ER stress, upregulation of CHOP,	[1]

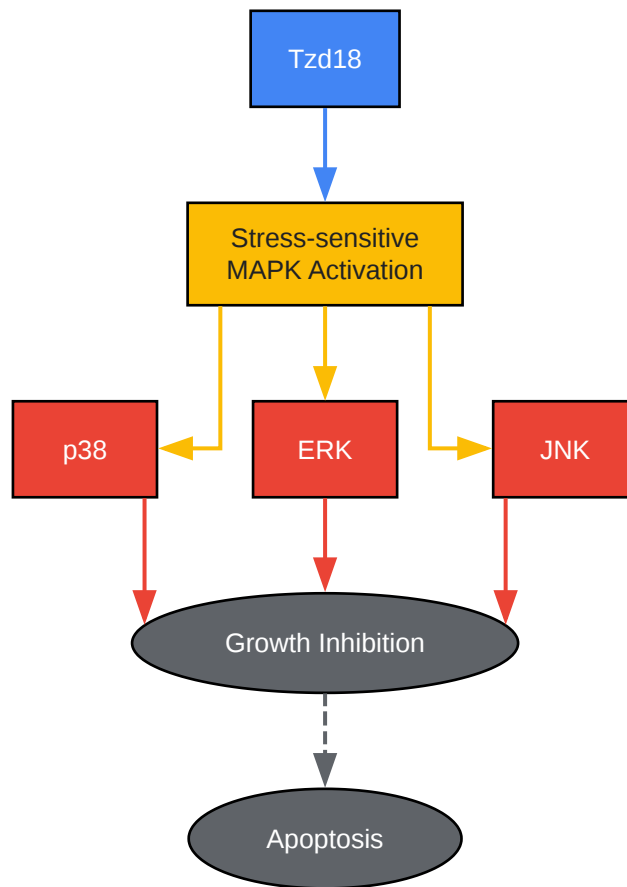
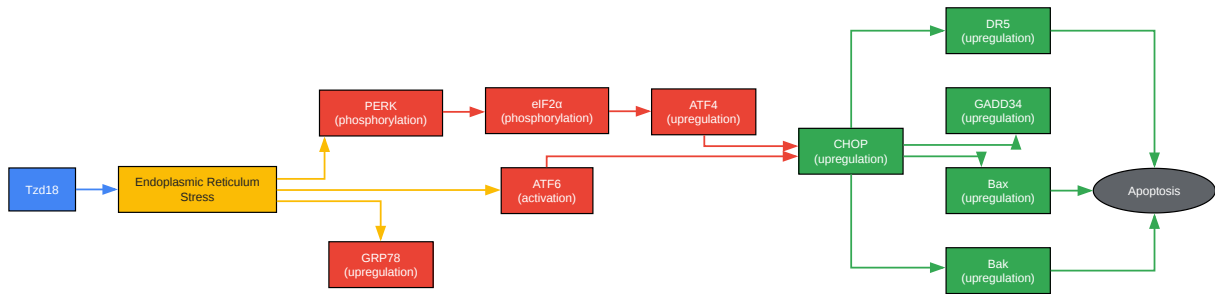
DR5, Bax,

Bak

Signaling Pathways

Tzd18-induced apoptosis is primarily mediated through the ER stress and MAPK signaling pathways.

Tzd18-Induced ER Stress and Apoptosis Signaling Pathway





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References

- [1. Induction of endoplasmic reticulum stress response by TZD18, a novel dual ligand for peroxisome proliferator-activated receptor alpha/gamma, in human breast cancer cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. ashpublications.org \[ashpublications.org\]](#)
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